

Tws119 stability and storage conditions for long-term use

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Compound of Interest

Compound Name: Tws119

Cat. No.: B1663528

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TWS119 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and use of **TWS119**, a potent GSK-3 β inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **TWS119**?

A1: **TWS119** is a cell-permeable, small molecule from the pyrrolopyrimidine class that functions as a potent and selective inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β).^{[1][2][3]} It has a reported IC₅₀ value of 30 nM in cell-free assays.^{[4][5]} By inhibiting GSK-3 β , **TWS119** prevents the phosphorylation and subsequent degradation of β -catenin.^[6] This leads to the accumulation and nuclear translocation of β -catenin, which then activates the canonical Wnt signaling pathway by interacting with TCF/LEF transcription factors.^{[6][7][8]}

Q2: What are the common research applications of **TWS119**?

A2: **TWS119** is widely used in stem cell biology and neuroscience research. Its primary applications include:

- Induction of neuronal differentiation: **TWS119** can induce the differentiation of mouse embryonic stem cells (ESCs) and embryonal carcinoma (EC) cells into neurons.^{[2][4][6]}

- Stem cell maintenance and self-renewal: By activating the Wnt pathway, **TWS119** can help maintain the pluripotency and self-renewal of certain stem cell populations.[\[3\]](#)
- Cancer research: It is used to study the role of the Wnt/ β -catenin pathway in various cancers and has been shown to inhibit proliferation and induce apoptosis in certain cancer cell lines. [\[3\]](#)
- Immunology: **TWS119** is used to generate and maintain T memory stem cell-like (T-SCM) cells from CD8+ T cells, which have enhanced anti-tumor activity.[\[3\]](#)[\[9\]](#)

Stability and Storage Guidelines

Proper storage is critical to ensure the long-term stability and efficacy of **TWS119** for reproducible experimental results.

TWS119 Powder

Storage Temperature	Shelf Life	Notes
-20°C	≥ 4 years	Recommended for long-term storage. [10]
4°C	2 years	Suitable for shorter-term storage. [1] [11]

Keep the powder form protected from direct sunlight.[\[2\]](#)

TWS119 in Solvent

Storage Temperature	Shelf Life	Notes
-80°C	6 months to 1 year	Recommended for long-term storage of stock solutions. [4] [5]
-20°C	1 to 6 months	Suitable for short to medium-term storage. [4] [5]

To ensure stability, it is crucial to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#)[\[5\]](#)

Troubleshooting Guide

Q3: My **TWS119** powder is difficult to dissolve. What should I do?

A3: **TWS119** exhibits good solubility in DMSO but is practically insoluble in water.^[11] If you are experiencing solubility issues, consider the following:

- **Solvent Quality:** Ensure you are using fresh, high-quality, anhydrous DMSO. DMSO can absorb moisture from the air, which can reduce the solubility of compounds like **TWS119**.^[4]
- **Concentration:** **TWS119** is soluble in DMSO at concentrations up to approximately 20 mg/mL to 64 mg/mL.^{[1][4][10]} Attempting to create solutions above this concentration may result in incomplete dissolution.
- **Warming:** Gentle warming can aid in dissolution. However, avoid excessive heat which could degrade the compound.

Solubility Data

Solvent	Concentration
DMSO	~20 - 64 mg/mL
DMF	20 mg/mL ^[10]
Ethanol	0.3 mg/mL ^[10]
Water	< 0.1 mg/mL (Insoluble) ^[11]

Q4: I am not observing the expected biological effect in my cell culture experiments. What are the possible causes?

A4: A lack of expected activity can stem from several factors related to the compound's handling and the experimental setup.

- **Compound Degradation:** Improper storage, such as exposure to light or repeated freeze-thaw cycles of the stock solution, can lead to degradation of **TWS119**.^{[2][4][5]} Prepare fresh dilutions from a properly stored, aliquoted stock solution.

- **Incorrect Concentration:** The effective concentration of **TWS119** can be cell-type dependent. While concentrations around 1 μ M are often used to induce neuronal differentiation in P19 cells[4], other applications may require titration to find the optimal dose. For example, generating T-SCM cells may require concentrations up to 5 μ M.[9]
- **Cellular Health:** Ensure your cells are healthy, within a low passage number, and free from contamination. Suboptimal cell health can impact their responsiveness to any treatment.
- **Experimental Timeline:** The effects of **TWS119** treatment may take time to become apparent. For instance, TCF/LEF reporter activity shows a significant increase after 36 hours of treatment.[6]

Q5: I am observing unexpected cytotoxicity in my experiments. How can I mitigate this?

A5: While **TWS119** is generally well-tolerated at effective concentrations, cytotoxicity can occur.

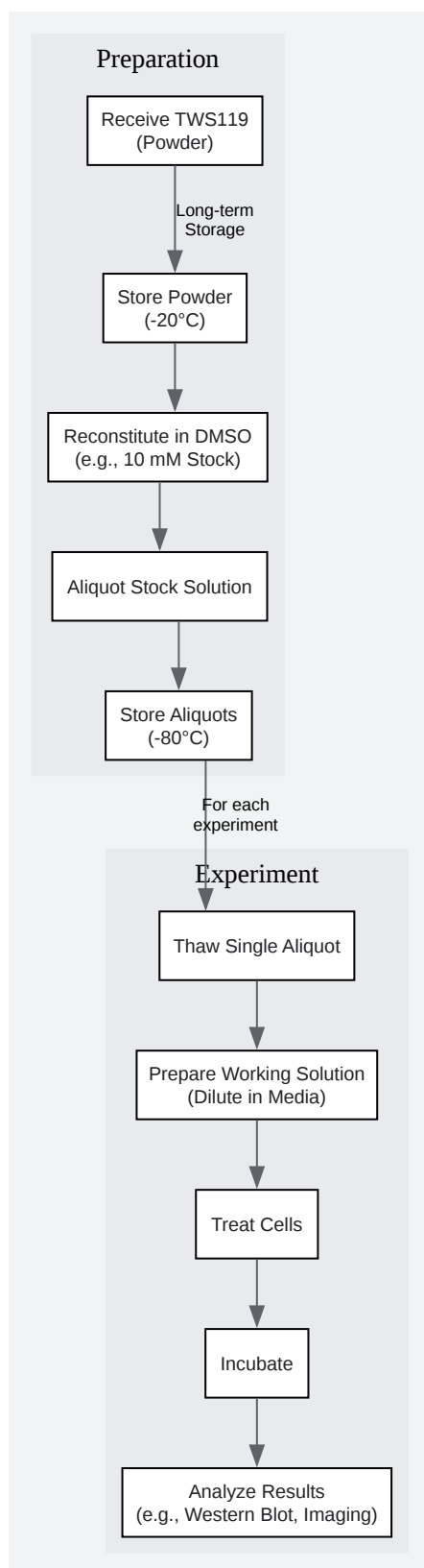
- **Concentration Optimization:** High concentrations of **TWS119** can be toxic to some cell types. Perform a dose-response experiment to determine the optimal concentration that provides the desired biological effect with minimal toxicity.
- **Solvent Toxicity:** Ensure the final concentration of the solvent (e.g., DMSO) in your culture medium is non-toxic to your specific cells, typically below 0.1% - 0.5%.
- **Purity of Compound:** Ensure you are using a high-purity batch of **TWS119**. Impurities could contribute to off-target effects and toxicity.

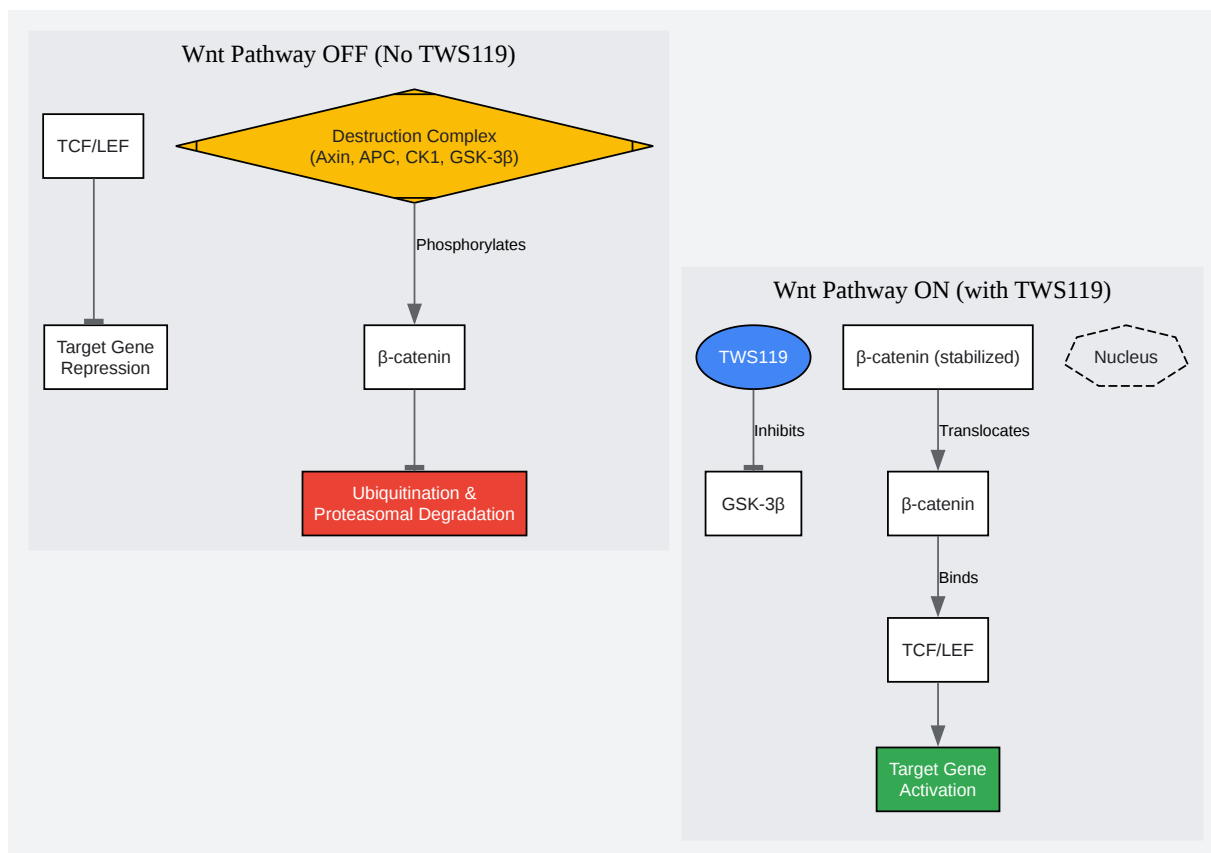
Experimental Protocols & Workflows

Protocol: Preparation of TWS119 Stock Solution and Use in Cell Culture

- **Reconstitution of TWS119 Powder:**
 - Briefly centrifuge the vial of **TWS119** powder to ensure all material is at the bottom.
 - Under sterile conditions, add the appropriate volume of anhydrous DMSO to achieve a desired stock concentration (e.g., 10 mM).

- Vortex gently until the powder is completely dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use, sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term use (up to 1 year) or -20°C for shorter-term use (up to 6 months).^[5]
- Cell Treatment:
 - Thaw a single aliquot of the **TWS119** stock solution at room temperature.
 - Dilute the stock solution in your cell culture medium to the desired final working concentration (e.g., 1-5 μ M).
 - Remove the existing medium from your cells and replace it with the **TWS119**-containing medium.
 - Incubate the cells for the desired experimental duration, monitoring for morphological changes or other endpoints.





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